

In-Depth Technical Guide: Safety Data for Pyrimethanil-d5

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This technical guide provides a comprehensive overview of the safety data for **Pyrimethanil-d5** (CAS No. 2118244-83-8). Given that specific toxicological and environmental data for the deuterated analog are limited, this document incorporates data from its non-labeled counterpart, Pyrimethanil (CAS No. 53112-28-0), with the understanding that the isotopic labeling is not expected to significantly alter its chemical hazards. This information is intended to support risk assessment and ensure safe handling in a laboratory and research environment.

Chemical and Physical Properties

Pyrimethanil-d5 is the deuterium-labeled form of Pyrimethanil, an anilinopyrimidine fungicide. [1] It is primarily used as an internal standard or tracer in analytical studies, such as mass spectrometry, for the quantification of its non-labeled analog.[2][3] The substitution of five hydrogen atoms with deuterium on the phenyl ring increases the molecular weight, allowing for its differentiation in analytical assays.

Table 1: Physical and Chemical Properties of Pyrimethanil-d5 and Pyrimethanil



Property	Pyrimethanil-d5	Pyrimethanil
Synonyms	2-Anilino-4,6- dimethylpyrimidine (phenyl-d5)	N-(4,6-dimethylpyrimidin-2- yl)aniline
CAS Number	2118244-83-8[4]	53112-28-0[4]
Molecular Formula	C12H8D5N3[4]	C12H13N3[5]
Molecular Weight	204.28 g/mol [6]	199.25 g/mol [5]
Appearance	Yellow Solid	Light yellow solid powder[7]
Melting Point	Not available	96.3 °C[8]
Density	Not available	1.15 g/cm³ at 20 °C[7]
Water Solubility	Not available	0.121 g/L at 25 °C[5]
log Kow (Partition Coefficient)	Not available	2.84 (pH 6.1, 25 °C)[8]
Stability	Stable under recommended storage conditions.[8]	Stable in water within the relevant pH range. Stable for 14 days at 54 °C.[5]

Hazard Identification and GHS Classification

While the Safety Data Sheet for **Pyrimethanil-d5** from some suppliers states it is not a hazardous substance by GHS, the data for the parent compound, Pyrimethanil, indicates specific environmental hazards.[4] For a comprehensive safety assessment, it is prudent to consider the GHS classification of Pyrimethanil.

Table 2: GHS Classification for Pyrimethanil

Hazard Class	Hazard Category	Hazard Statement
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic life[7]
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects[7]



Pictogram:

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Signal Word: Warning[7]

Precautionary Statements:

P273: Avoid release to the environment.[4]

• P391: Collect spillage.[4]

 P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

Toxicological Profile

Comprehensive toxicological data for **Pyrimethanil-d5** is not available.[4] The following data is for the non-labeled Pyrimethanil and serves as the primary basis for risk assessment. Pyrimethanil generally exhibits low acute toxicity via oral, dermal, and inhalation routes.[9][10]

Table 3: Summary of Acute Toxicity Data for Pyrimethanil

Endpoint	Species	Route	Value	Reference
LD50	Rat (male)	Oral	4149 mg/kg bw	[9]
LD ₅₀	Rat (female)	Oral	5971 mg/kg bw	[9]
LD ₅₀	Rat	Dermal	>5000 mg/kg bw	[9]
LC50	Rat	Inhalation (4h)	>1.98 mg/L (dust)	[9]

Skin Corrosion/Irritation: Not classified as a skin irritant.[7][10]

Eye Damage/Irritation: Not classified as an eye irritant.[7][10]

• Sensitization: Not a skin sensitizer.[10]



- Germ Cell Mutagenicity: Not considered to be mutagenic.
- Carcinogenicity: Classified as "not likely to be carcinogenic to humans at doses that do not alter rat thyroid hormone homeostasis."[11] IARC and ACGIH do not list it as a carcinogen.
 [4]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[7] Developmental effects
 were observed only at maternally toxic doses.[11]
- Specific Target Organ Toxicity (STOT):
 - Single Exposure: Not classified as a STOT-SE.[7] Transient neurotoxic effects like ataxia and decreased motor activity were observed in rats only at a high dose (1000 mg/kg).[9]
 [11]
 - Repeated Exposure: The primary target organs upon repeated oral exposure are the liver and thyroid.[11]

Experimental Protocols

The toxicological data for Pyrimethanil are derived from studies conducted according to internationally recognized guidelines, primarily those from the Organisation for Economic Cooperation and Development (OECD). The following are generalized methodologies for key acute toxicity studies.

Generalized Protocol for Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

- Objective: To determine the acute oral toxicity of a substance and classify it according to the Globally Harmonised System (GHS).[7][9]
- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the next dose level.[9]
- Animal Model: Typically, young adult female rats are used.[12]



- Procedure: a. Animals are fasted prior to dosing.[1] b. The substance is administered orally by gavage at one of the defined starting dose levels (e.g., 5, 50, 300, 2000 mg/kg).[9] c. A group of 3 animals is used for each step.[9] d. Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[1] e. The decision to proceed to a higher or lower dose in the next step is based on the number of mortalities observed.[9]
- Endpoint: The result allows for the classification of the substance into a GHS toxicity category.[7]

Generalized Protocol for Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To assess the potential hazard from short-term dermal exposure to a substance.
 [10]
- Principle: A single dose of the substance is applied to the skin of experimental animals for a 24-hour period.
- Animal Model: Adult rats, rabbits, or guinea pigs with healthy, intact skin are used. At least 5
 animals per dose group are typically required.
- Procedure: a. Approximately 24 hours before the test, fur is removed from the dorsal area of the animals.[12] b. The test substance is applied uniformly over an area of not less than 10% of the body surface.[12] c. The application site is covered with a porous gauze dressing to hold the substance in contact with the skin. d. After the 24-hour exposure period, the residual substance is removed. e. Animals are observed for signs of toxicity and mortality for 14 days.
- Endpoint: Determination of the dermal LD₅₀ value and observation of any skin reactions or other toxic effects.

Ecological Information

Pyrimethanil is classified as toxic to aquatic life with long-lasting effects.[7] Therefore, release into the environment should be strictly avoided.

Table 4: Ecotoxicity Data for Pyrimethanil



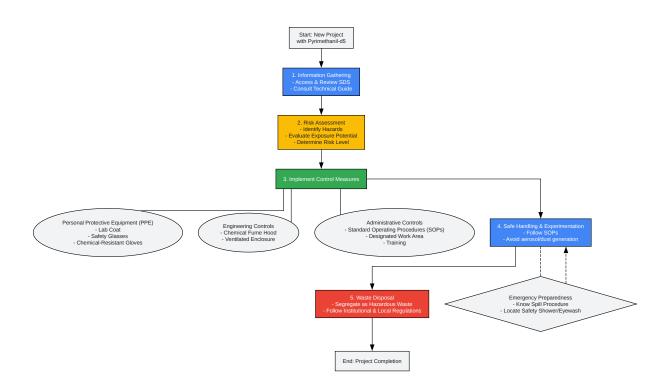
Organism	Test Type	Endpoint	Value	Reference
Oncorhynchus mykiss (Rainbow Trout)	96h Acute	LC50	10.6 mg/L	[8]
Oncorhynchus mykiss (Rainbow Trout)	89d Chronic	NOEC	0.077 mg/L	[5]
Daphnia magna (Water Flea)	48h Acute	EC50	0.8 mg/L	
Daphnia magna (Water Flea)	21d Chronic	NOEC	0.5 - 0.9 mg/L	_
Algae (Pseudokirchneri ella subcapitata)	72h Growth Inhibition	EbC50	1.2 mg/L	[7]
Earthworm	14d Acute	LC ₅₀	625 mg/kg soil	[7]
Honeybee	Acute	LD50 (oral/contact)	>100 μ g/bee	[7]

- Persistence and Degradability: The soil dissipation half-life (DT₅₀) in laboratory studies ranges from 27 to 82 days.[7]
- Bioaccumulation: The bioconcentration factor (BCF) is 31 L/kg, suggesting a low potential for bioaccumulation.[7]
- Mobility in Soil: Pyrimethanil has low potential for leaching to groundwater and moderately adsorbs to sediment.[7]

Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling and risk assessment of **Pyrimethanil-d5** in a research setting.





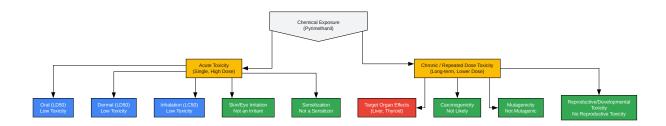
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Caption: Workflow for the safe handling and risk assessment of Pyrimethanil-d5.



Toxicological Endpoint Relationship Diagram

This diagram illustrates the relationship between exposure and the various toxicological endpoints evaluated for a chemical like Pyrimethanil.



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Caption: Key toxicological endpoints evaluated for Pyrimethanil.

First Aid, Fire-Fighting, and Accidental Release

First Aid Measures:[4]

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- Inhalation: Move person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.
 Consult a physician.

Fire-Fighting Measures:



- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: Carbon oxides and nitrogen oxides.[4]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent product from entering drains. Discharge into the environment must be avoided.[4]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[4]

Handling, Storage, Disposal, and Transport

Handling:

- Avoid contact with skin and eyes.[4]
- Avoid formation of dust and aerosols.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]

Storage:

- Store at room temperature in a well-ventilated place.[4][8]
- Keep container tightly closed.[7]
- Incompatible with strong oxidizing agents.[4]

Disposal Considerations:



- Product and contaminated packaging should be disposed of as hazardous waste.[4]
- Do not allow product to enter drains, water courses, or the soil.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Consult a licensed professional waste disposal service.[6][7]

Transport Information:

- While Pyrimethanil-d5 is often shipped as non-hazardous for transport in small quantities,
 the unlabelled Pyrimethanil is regulated for transport.[8]
- UN Number: 3077[4]
- Proper Shipping Name: ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (pyrimethanil)[4]
- Transport Hazard Class: 9[4]
- Packing Group: III[4]
- Environmental Hazard: Yes (Marine Pollutant)[4][9]

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